

Personal protective equipment for handling 4-Bromo-7-azaindole

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Compound of Interest

Compound Name: 4-Bromo-7-azaindole

Cat. No.: B105606

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Essential Safety and Handling Guide for 4-Bromo-7-azaindole

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Bromo-7-azaindole**, a compound utilized in pharmaceutical synthesis and materials science research.^{[1][2][3]} Adherence to these procedures is essential to mitigate risks and ensure a safe laboratory environment.

Compound Hazards:

4-Bromo-7-azaindole is a solid, crystalline substance that presents several health risks.^[1] It is classified as toxic if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][4][5][6]} Inhalation of the powder may also lead to respiratory irritation.^{[1][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Bromo-7-azaindole**. This compound should be handled with care due to its toxic and irritant properties.^[1]

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves.	To prevent skin contact and irritation.[1][4]
Eye Protection	Chemical safety goggles. A face shield should be worn in situations with a risk of splashing.[1][4]	To protect against serious eye damage from dust or splashes. [1][4]
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator should be used, especially when handling the powder outside of a fume hood.	To prevent respiratory tract irritation from inhalation of the powder.[1][4]
Body Protection	A lab coat.	To protect skin and clothing from contamination.

Standard Operating Procedure for Handling 4-Bromo-7-azaindole

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][7]
- All handling of **4-Bromo-7-azaindole** powder must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[4][5]
- Before starting, ensure all necessary PPE is donned correctly.

2. Weighing and Transfer:

- Handle the compound as a solid to avoid generating dust.
- If transferring the solid, use a spatula or other appropriate tool to minimize dust creation.

- Avoid any direct contact with the skin, eyes, or clothing.[4]

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4][6] If skin irritation occurs, seek medical attention.[4]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[4][6] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air and keep them comfortable for breathing.[4][5] If the person is not breathing, provide artificial respiration.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention or call a poison control center.[4][5]

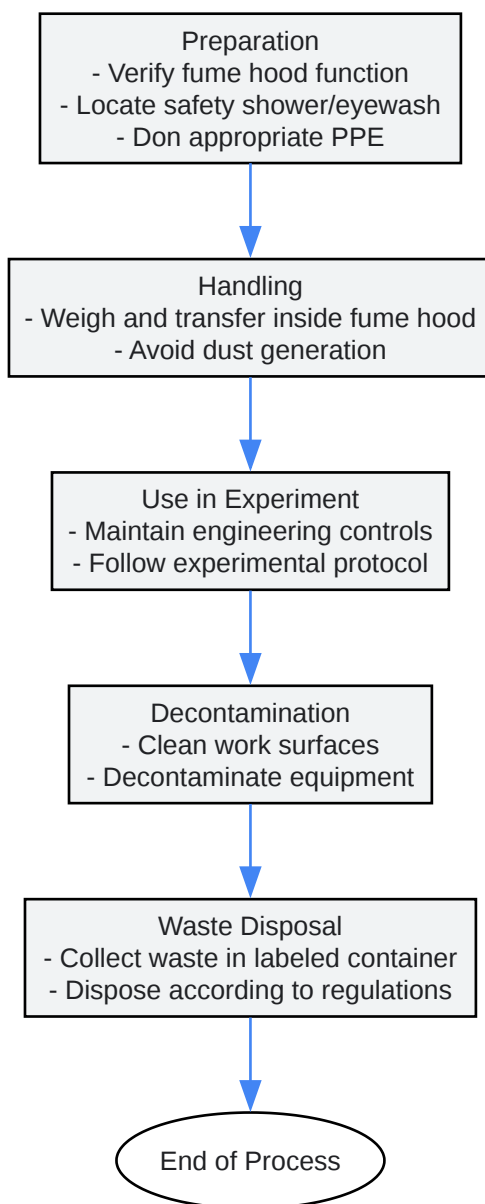
4. Storage:

- Store **4-Bromo-7-azaindole** in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][7]
- It should be stored locked up.[5][6]

5. Spill and Waste Disposal:

- In the event of a spill, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[4]
- Dispose of waste material and contaminated items in accordance with all applicable local, state, and federal regulations for hazardous waste. Do not release into the environment.[4]

Workflow for Safe Handling of 4-Bromo-7-azaindole



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Caption: A workflow diagram illustrating the key steps for safely handling **4-Bromo-7-azaindole**.

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